

An In-depth Technical Guide to 4'-tert-Butylacetophenone

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Compound of Interest

Compound Name: 4'-tert-Butylacetophenone

CAS No.: 43133-94-4

Cat. No.: B7722444

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4'-tert-Butylacetophenone is a para-substituted acetophenone that serves as a key intermediate in various organic syntheses. Its chemical structure, characterized by a tert-butyl group on the phenyl ring, imparts specific properties that make it a valuable building block in the pharmaceutical and chemical industries. This technical guide provides a comprehensive overview of **4'-tert-Butylacetophenone**, including its synonyms, chemical properties, synthesis and purification protocols, spectral data, and applications in drug development.

Chemical Identity and Synonyms

Proper identification of chemical compounds is crucial for research and development. **4'-tert-Butylacetophenone** is known by several synonyms and chemical identifiers.

Identifier Type	Value
IUPAC Name	1-(4-tert-butylphenyl)ethanone[1]
CAS Number	943-27-1
Molecular Formula	C ₁₂ H ₁₆ O
Molecular Weight	176.25 g/mol
InChI Key	UYFJYGWNYQCHOB-UHFFFAOYSA-N
SMILES	<chem>CC(=O)C1=CC=C(C=C1)C(C)(C)C</chem>
Synonyms	4-tert-Butylacetophenone, p-tert-Butylacetophenone, 1-[4-(1,1-Dimethylethyl)phenyl]ethanone, 4-tert-Butylphenyl methyl ketone, NSC 826[2][3]

Physicochemical Properties

Understanding the physicochemical properties of **4'-tert-Butylacetophenone** is essential for its handling, storage, and application in chemical reactions.

Property	Value	Reference
Appearance	Colorless to light yellow clear liquid	[3]
Boiling Point	107-108 °C at 5 mmHg	[4]
Melting Point	17-18 °C (dimorphic)	[4]
Density	0.964 g/mL at 25 °C	[4]
Refractive Index (n _{20/D})	1.520	[4]
Flash Point	30 °C (86 °F) - closed cup	
Water Solubility	50 mg/L at 25 °C (estimated)	[5]
LogP (o/w)	3.521 (estimated)	[5]

Solubility Profile: **4'-tert-Butylacetophenone** is generally soluble in organic solvents like ether, chloroform, and acetone.[6] It is slightly soluble in methanol and ethyl acetate and insoluble in water.[3]

Experimental Protocols

Synthesis of 4'-tert-Butylacetophenone via Friedel-Crafts Acylation

This protocol describes the synthesis of **4'-tert-Butylacetophenone** from tert-butylbenzene and acetyl chloride through a Friedel-Crafts acylation reaction.

Materials:

- tert-Butylbenzene
- Acetyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Carbon tetrachloride (CCl_4)
- Hydrochloric acid (HCl)
- Ice
- Water

Procedure:

- In a reaction vessel, suspend anhydrous aluminum chloride in carbon tetrachloride.
- While vigorously stirring the mixture, add acetyl chloride over a period of 1 hour, maintaining the temperature below 10 °C.
- Subsequently, add tert-butylbenzene to the reaction mixture over a period of 3 hours, keeping the temperature below 5 °C.

- After the addition is complete, continue stirring for 1 hour without cooling.
- Pour the reaction mixture into a mixture of water, ice, and concentrated hydrochloric acid.
- Separate the organic phase, wash it to neutrality, and dry it over an appropriate drying agent.
- Distill off the solvent to obtain crude **4'-tert-Butylacetophenone**.

Purification by Fractional Distillation

The crude **4'-tert-Butylacetophenone** can be purified by fractional distillation under reduced pressure.

Apparatus:

- Distillation flask
- Fractionating column
- Condenser
- Receiving flask
- Vacuum source
- Heating mantle

Procedure:

- Set up the fractional distillation apparatus. It is important that the fractionating column is packed to increase the efficiency of the separation.
- Place the crude **4'-tert-Butylacetophenone** in the distillation flask with a few boiling chips.
- Connect the apparatus to a vacuum source and gradually reduce the pressure.
- Begin heating the distillation flask gently.

- Collect the fraction that distills at 107-108 °C under a pressure of 5 mmHg. This fraction corresponds to pure **4'-tert-Butylacetophenone**.^[4]

Analytical Methods

High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be employed for the analysis of **4'-tert-Butylacetophenone** and its derivatives.

- Column: A C18 column is typically used.
- Mobile Phase: A mixture of acetonitrile and water is a common mobile phase. For some applications, an acid like phosphoric acid or formic acid may be added.^[7]
- Detection: UV detection at an appropriate wavelength is used to monitor the elution of the compound.

Spectral Data

¹H NMR Spectroscopy

The ¹H NMR spectrum of **4'-tert-Butylacetophenone** provides characteristic signals for the protons in the molecule.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.9	Doublet	2H	Aromatic protons ortho to the acetyl group
~7.5	Doublet	2H	Aromatic protons meta to the acetyl group
~2.6	Singlet	3H	Methyl protons of the acetyl group
~1.3	Singlet	9H	Methyl protons of the tert-butyl group

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Chemical Shift (ppm)	Assignment
~197.8	Carbonyl carbon (C=O)
~154.6	Aromatic carbon attached to the tert-butyl group
~135.1	Aromatic carbon attached to the acetyl group
~128.6	Aromatic carbons ortho to the acetyl group
~126.6	Aromatic carbons meta to the acetyl group
~34.2	Quaternary carbon of the tert-butyl group
~26.5	Methyl carbons of the tert-butyl group
~23.6	Methyl carbon of the acetyl group

Note: The exact chemical shifts may vary slightly depending on the solvent and instrument used.

Infrared (IR) Spectroscopy

The IR spectrum of **4'-tert-Butylacetophenone** shows characteristic absorption bands for its functional groups.

Wavenumber (cm^{-1})	Intensity	Assignment
~2960	Strong	C-H stretching (aliphatic)
~1680	Strong	C=O stretching (ketone)
~1605	Medium	C=C stretching (aromatic)
~1267	Strong	C-C stretching

Mass Spectrometry

The mass spectrum of **4'-tert-Butylacetophenone** shows a molecular ion peak and characteristic fragmentation patterns.

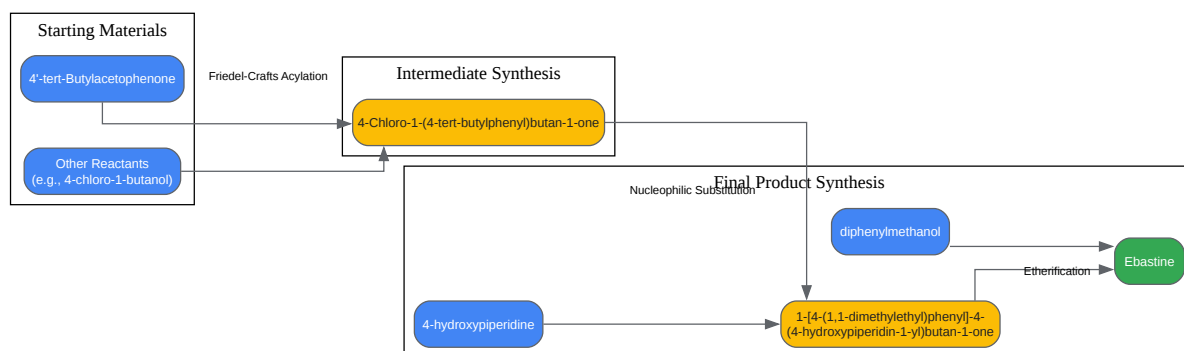
m/z	Relative Intensity	Assignment
176	Moderate	Molecular ion $[M]^+$
161	High	$[M - CH_3]^+$
119	Moderate	$[M - C(CH_3)_3]^+$
91	Moderate	$[C_7H_7]^+$
43	High	$[CH_3CO]^+$

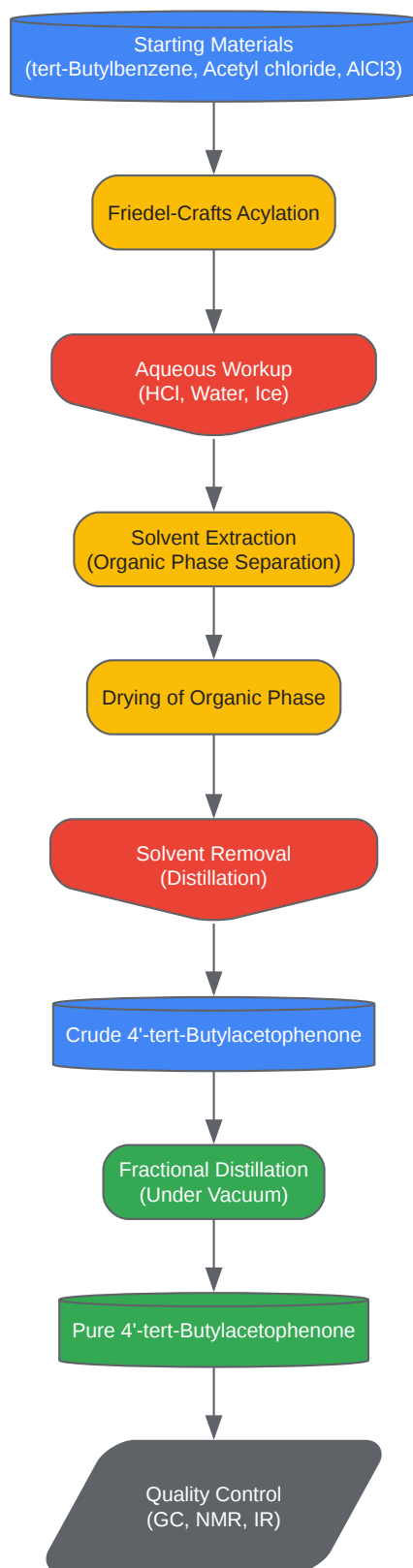
Applications in Drug Development

4'-tert-Butylacetophenone is a valuable starting material in the synthesis of various pharmaceutical compounds. One notable application is in the production of the antihistamine drug, Ebastine.^{[2][3]}

Logical Relationship: Synthesis of Ebastine

The diagram below illustrates the role of **4'-tert-Butylacetophenone** as a key precursor in the multi-step synthesis of Ebastine.





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